

Personal protective equipment for handling Butofilolol

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Compound of Interest

Compound Name: Butofilolol

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Essential Safety and Handling Guide for Butorphanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of Butorphanol, a potent opioid analgesic. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment. It is presumed that the user intended to search for "Butorphanol" rather than "**Butofilolol**," as the latter does not correspond to a known chemical entity.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling Butorphanol to minimize exposure. The required PPE varies depending on the nature of the work being conducted.^{[1][2][3]}

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling (weighing, preparing solutions)	Safety glasses with side shields or goggles.[1]	Chemical-resistant gloves (e.g., nitrile). Consider double gloving.[1]	Laboratory coat.[1][2]	Not generally required if handled in a well-ventilated area or a chemical fume hood.[1]
Bulk Handling or Potential for Aerosol Generation	Chemical goggles and a face shield.[1][2]	Chemical-resistant gloves. Consider double gloving.[1]	Impermeable gown or laboratory coat. Additional garments like sleevelets or aprons may be necessary.[1][2]	A NIOSH-approved respirator with appropriate cartridges should be worn.[1]
Spill Cleanup	Chemical goggles and a face shield.[1]	Heavy-duty, chemical-resistant gloves.[1]	Impermeable gown or apron over a laboratory coat.[1]	A NIOSH-approved air-purifying respirator or a supplied-air respirator, depending on spill size.[4]

Safety and Handling Protocols

Engineering Controls:

When handling Butorphanol, especially in powder form, it is crucial to use engineering controls to minimize inhalation exposure.[2] Operations should be conducted in a designated area with restricted access.

- Ventilation: Use a certified chemical fume hood, a ventilated balance enclosure, or a similar containment system for all weighing and solution preparation activities.[\[2\]](#)
- Isolation: For larger scale operations, closed systems should be utilized to prevent the release of the substance into the work environment.[\[1\]](#)

Safe Handling Practices:

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[\[1\]](#)[\[5\]](#)
- Aerosol Prevention: Avoid procedures that may generate dust or aerosols.
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[\[1\]](#)[\[6\]](#)
- No Personal Items: Do not eat, drink, or smoke in areas where Butorphanol is handled.[\[1\]](#)[\[5\]](#)
- Labeling: Ensure all containers of Butorphanol are clearly and accurately labeled.

Quantitative Toxicity and Exposure Data

The following tables summarize available quantitative data regarding the toxicity of Butorphanol. It is important to note that a universally recognized Occupational Exposure Limit (OEL) has not been established. The provided OELs are from specific sources and should be considered as guidance.

Acute Toxicity Data (Butorphanol Tartrate)[\[6\]](#)[\[7\]](#)

Route	Species	LD50
Oral	Mouse	395 mg/kg
Oral	Rat	315 mg/kg
Subcutaneous	Mouse	299 mg/kg
Subcutaneous	Rat	425 mg/kg

Occupational Exposure Limits (OELs) for Butorphanol Tartrate

Organization/Source	Value	Notes
Internal (Merck)[8]	3 µg/m ³	8-hour Time-Weighted Average (TWA)
Internal (Merck)[8]	25 µg/m ³	Short-Term Exposure Limit (STEL)
Latvia OEL[5]	5 mg/m ³	Time-Weighted Average (TWA)

Operational Plans

Spill Response Protocol:

In the event of a Butorphanol spill, immediate and appropriate action is necessary to contain the spill and prevent exposure.

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[5]
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- PPE: Don the appropriate PPE for spill cleanup as detailed in the table above.[5]
- Containment: For liquid spills, absorb with an inert material (e.g., vermiculite, dry sand). For solid spills, carefully sweep or vacuum with a HEPA-filtered vacuum. Do not create dust.
- Collection: Collect the spilled material and absorbent into a sealed, labeled container for disposal.[5]
- Decontamination: Clean the spill area thoroughly with an appropriate deactivating solution, followed by soap and water.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)[\[2\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[2\]](#)

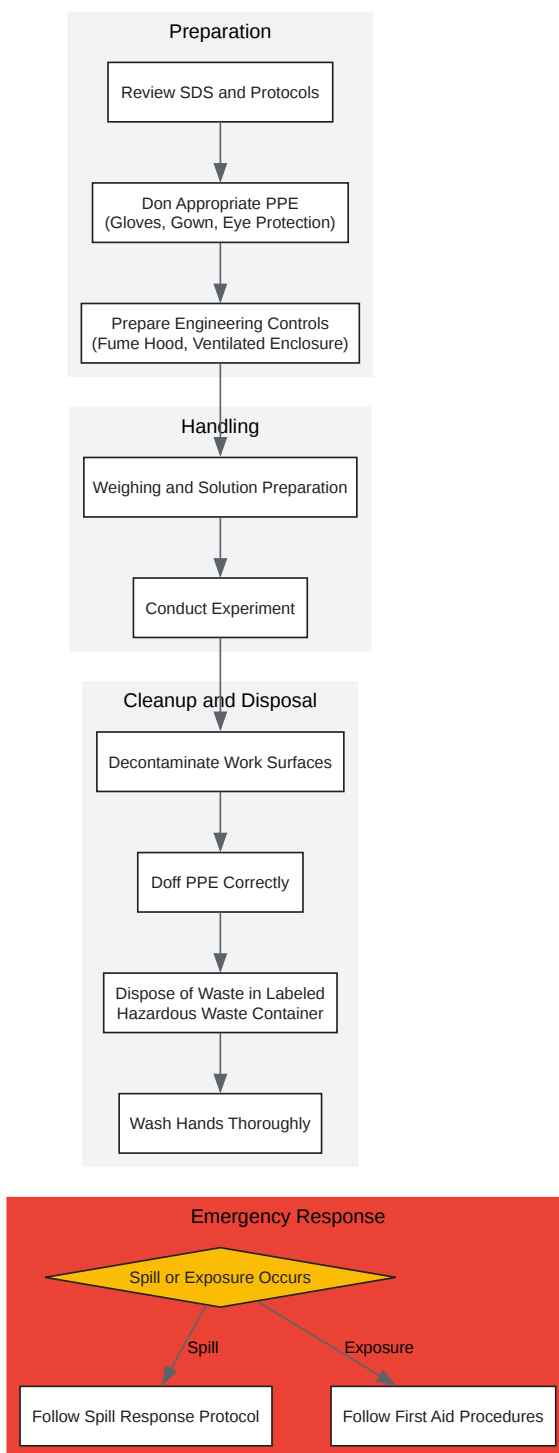
Disposal Plan

All Butorphanol waste, including unused material, contaminated PPE, and spill cleanup debris, must be handled as hazardous waste.

- Collection: Collect all waste in clearly labeled, sealed containers.
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Dispose of waste through a licensed hazardous waste disposal company, in accordance with all federal, state, and local regulations.[\[1\]](#)[\[4\]](#) Do not dispose of Butorphanol down the drain or in the regular trash.[\[4\]](#)

Visual Workflow for Safe Handling of Butorphanol

Butorphanol Handling and Safety Workflow



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Caption: Workflow for the safe handling of Butorphanol, from preparation to disposal.

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